

Technical Guide: Solubility of 1,5-Dimethoxypentane in Organic Solvents

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Compound of Interest

Compound Name: 1,5-Dimethoxypentane

Cat. No.: B089389

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Introduction

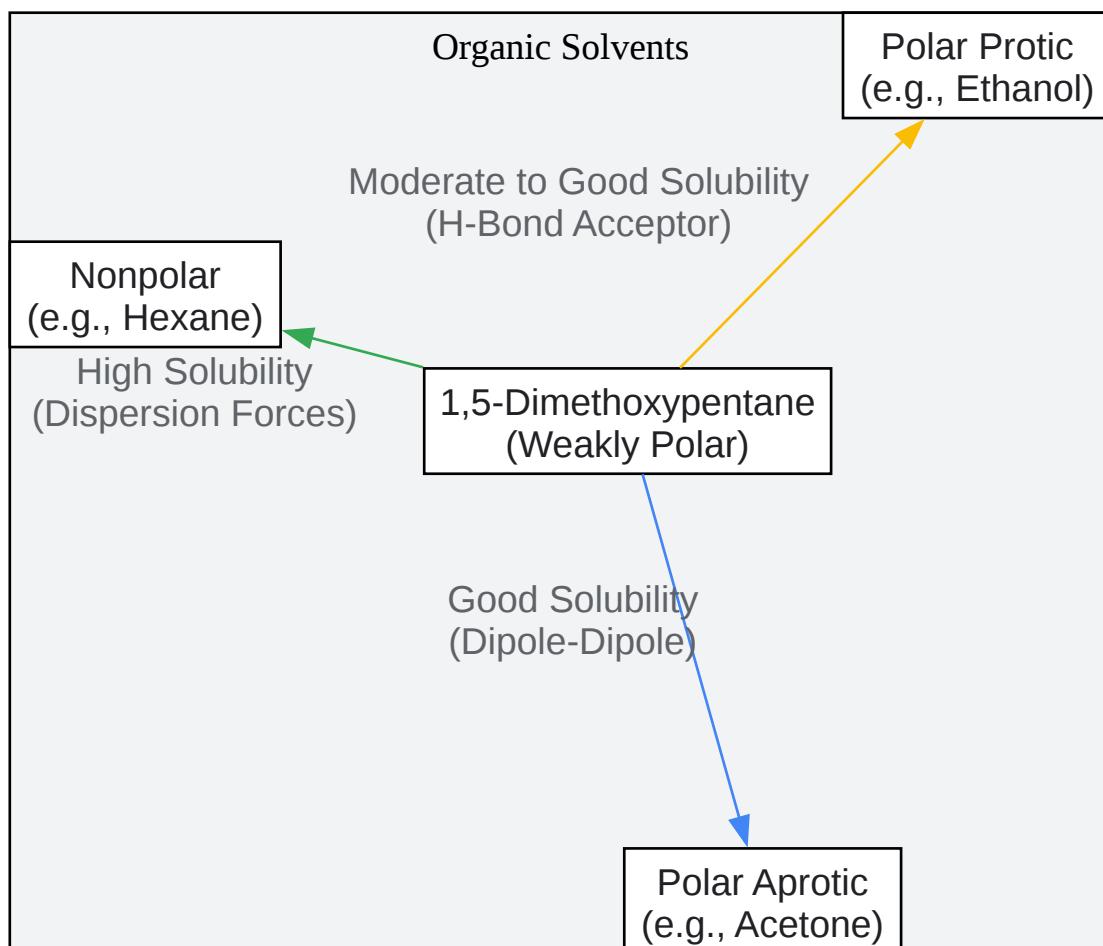
1,5-Dimethoxypentane (CAS No. 111-89-7), also known as pentamethylene glycol dimethyl ether, is an aliphatic diether.^{[1][2][3]} Its molecular structure, consisting of a five-carbon chain flanked by two methoxy groups, imparts properties that make it a subject of interest as a potential solvent or component in various chemical formulations. Understanding its solubility in a range of organic solvents is critical for its application in synthesis, purification, and formulation development. This guide provides a comprehensive overview of the predicted solubility of **1,5-dimethoxypentane** and outlines a detailed experimental protocol for its quantitative determination.

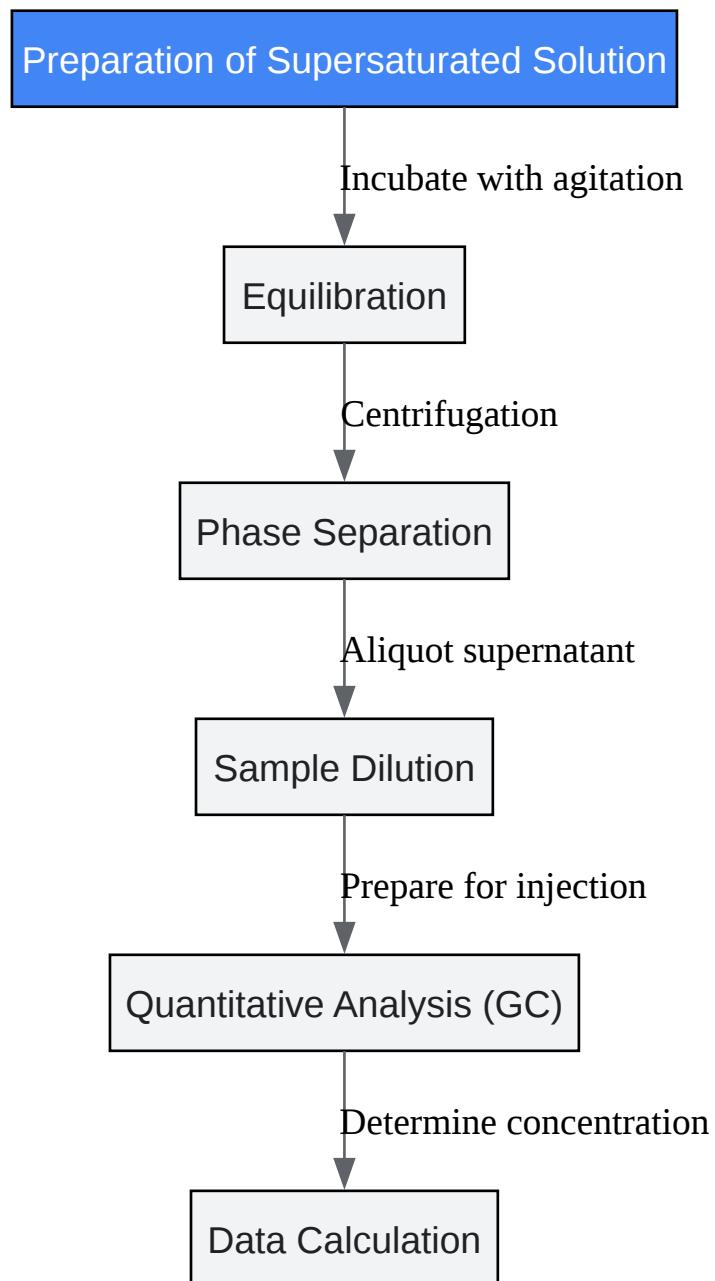
Molecular Structure: $\text{CH}_3\text{O}(\text{CH}_2)_5\text{OCH}_3$

Theoretical Principles of Solubility

The solubility of a substance is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between the solute and solvent molecules.^{[4][5]} The key intermolecular forces at play for **1,5-dimethoxypentane** are London dispersion forces and dipole-dipole interactions. The ether oxygen atoms can also act as hydrogen bond acceptors.^{[4][6][7]}

The solubility of **1,5-dimethoxypentane** in a given organic solvent can be predicted by comparing their polarities and hydrogen bonding capabilities. As a diether, **1,5-dimethoxypentane** is expected to be a relatively nonpolar to weakly polar aprotic solvent.





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